

# Technical Guide: Physicochemical Characterization of 1-(2-Bromoethyl)piperidine Hydrobromide

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## Compound of Interest

**Compound Name:** 1-(2-Bromoethyl)piperidine hydrobromide

**Cat. No.:** B1280125

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of **1-(2-Bromoethyl)piperidine hydrobromide**, with a primary focus on its melting point. This document summarizes available data, presents detailed experimental protocols for melting point determination, and outlines a general workflow for the preliminary investigation of such a compound in a drug development context.

## Physicochemical Data Summary

**1-(2-Bromoethyl)piperidine hydrobromide** is a chemical intermediate used in the synthesis of various pharmaceutical compounds.<sup>[1]</sup> Accurate determination of its physical properties, such as the melting point, is a critical first step in its characterization, ensuring purity and consistency for further applications.

## Melting Point Data

There is a notable discrepancy in the reported melting point of **1-(2-Bromoethyl)piperidine hydrobromide** in available literature. This could be attributed to various factors, including the presence of impurities, different polymorphic forms of the crystal, or variations in experimental methodology. The reported values are summarized in the table below for direct comparison.

Parameter	Value	Source(s)
Melting Point	89 - 91 °C	PrepChem.com[2]
Melting Point	219 - 220 °C (Solvent: ethanol)	ChemicalBook, ECHEMI, Sigma-Aldrich[3][4][5]

## Other Physicochemical Properties

Property	Value
Molecular Formula	C7H15Br2N[3]
Molecular Weight	273.01 g/mol [5]
Exact Mass	272.955 u[5]
Physical Form	Solid

## Experimental Protocols for Melting Point Determination

The following are detailed methodologies for accurately determining the melting point of **1-(2-Bromoethyl)piperidine hydrobromide**.

### Capillary Method (Pharmacopeia Standard)

This method is a widely accepted standard for melting point determination in pharmaceutical quality control.[6]

Apparatus:

- Melting point apparatus (e.g., Thiele tube or automated instrument)
- Capillary tubes (closed at one end, 0.8-1.2 mm internal diameter)[6]
- Thermometer (calibrated)
- Mortar and pestle

- Spatula

Procedure:

- Sample Preparation: Ensure the **1-(2-Bromoethyl)piperidine hydrobromide** sample is pure and completely dry, as impurities and residual solvent can depress the melting point and broaden the melting range.[7] If the sample consists of large crystals, gently grind it to a fine powder using a mortar and pestle.[7]
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample to collect a small amount. Invert the tube and tap it gently on a hard surface to pack the sample into the closed end. The packed sample height should be between 2-3 mm.[8]
- Measurement:
  - Place the loaded capillary tube into the heating block of the melting point apparatus.
  - Heat the block at a medium rate until the temperature is about 20°C below the expected melting point.[8]
  - Decrease the heating rate to approximately 1°C per minute to ensure thermal equilibrium. [6]
  - Record the temperature at which the first droplet of liquid appears (the onset of melting).
  - Continue heating slowly and record the temperature at which the entire sample has turned into a clear liquid (the clear point).[6]
- Reporting: The melting point should be reported as a range from the onset temperature to the clear point temperature. For a pure compound, this range is typically narrow (0.5-1.0°C). [9]

## Hot Stage Microscopy

This method allows for direct visual observation of the melting process.

Apparatus:

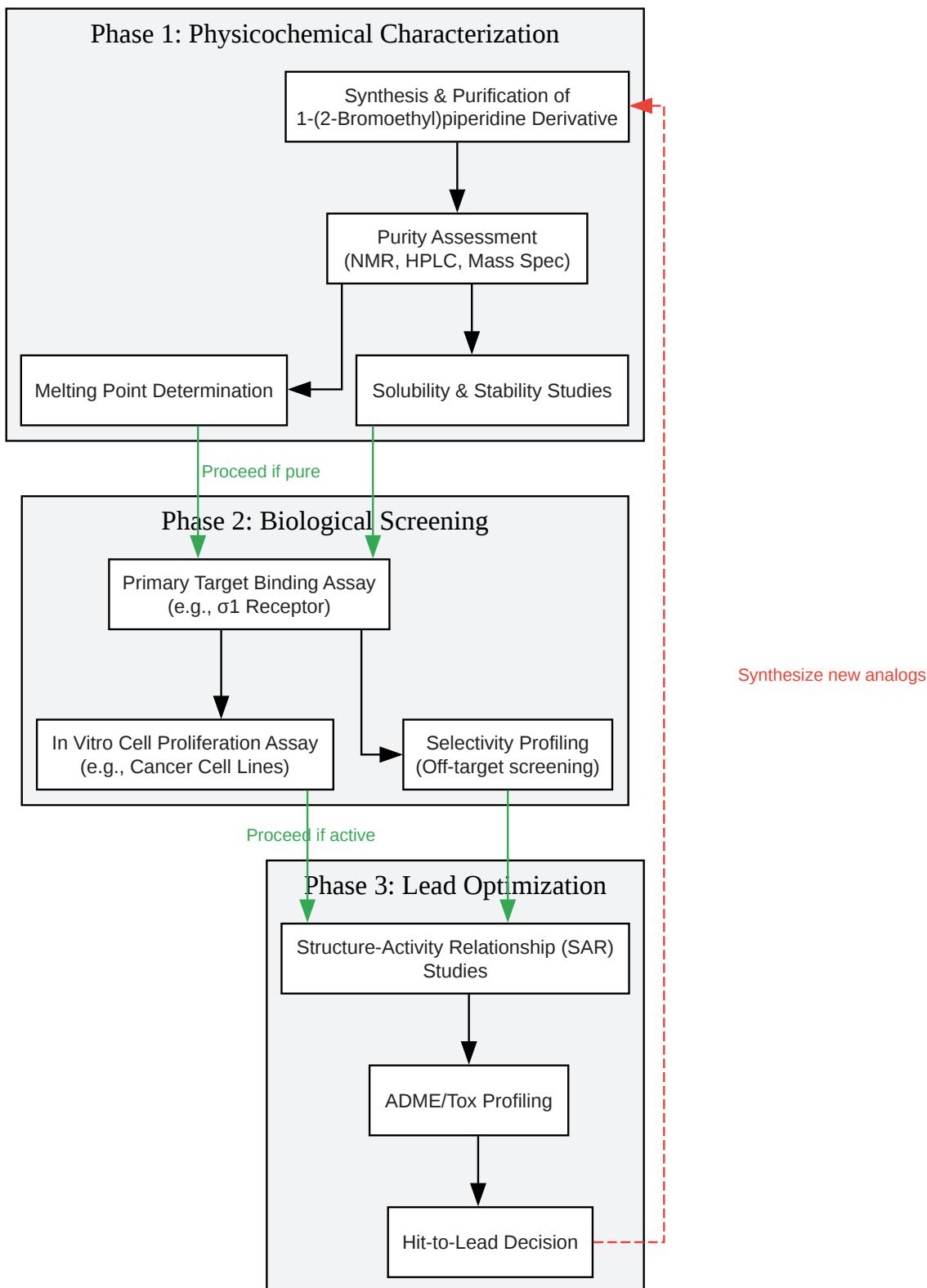
- Microscope equipped with a hot stage
- Calibrated temperature controller and sensor
- Microscope slides and cover slips

#### Procedure:

- Sample Preparation: Place a small amount of the finely powdered **1-(2-Bromoethyl)piperidine hydrobromide** onto a microscope slide.
- Measurement:
  - Position the slide on the hot stage of the microscope.
  - Begin heating the stage gradually while observing the sample through the microscope.
  - Note the temperature at which the first signs of melting (e.g., rounding of crystal edges, appearance of liquid) are observed.
  - Continue to heat slowly and record the temperature at which the last solid crystal disappears.
- Reporting: As with the capillary method, the melting point is reported as a range of these two temperatures.

## Logical Workflow for Compound Investigation

Given that piperidine derivatives are often investigated for their biological activity, particularly as  $\sigma 1$  receptor ligands, the following diagram illustrates a general workflow for the initial stages of such a research project.<sup>[10]</sup> This workflow is not specific to **1-(2-Bromoethyl)piperidine hydrobromide** but represents a logical progression for a compound of its class in a drug development context.

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Caption: General workflow for the initial investigation of a novel piperidine derivative.

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